

Personal protective equipment for handling Tetrahydrofurfuryl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydrofurfuryl alcohol

Cat. No.: B7769624

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Essential Safety and Handling Guide for Tetrahydrofurfuryl Alcohol

This guide provides crucial safety and logistical information for the handling and disposal of **Tetrahydrofurfuryl alcohol** (THFA), tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Properties and Hazards

Tetrahydrofurfuryl alcohol is a colorless liquid that is combustible and can cause serious eye irritation.^{[1][2]} It may also lead to skin and respiratory tract irritation.^[1] Prolonged or repeated exposure may have adverse effects on fertility or the unborn child and could potentially cause liver and kidney damage.^{[1][2][3]} It is essential to handle this chemical with appropriate caution in a well-ventilated area.^[1]

Property	Value
CAS Number	97-99-4
Molecular Formula	C5H10O2
Boiling Point	178 °C (352.4 °F)
Flash Point	74 °C (165.2 °F)
Autoignition Temperature	282 °C (539.6 °F)
Explosion Limits	Lower: 1.5% vol, Upper: 9.7% vol
Vapor Pressure	2.3 mm Hg @ 39°C
Specific Gravity	1.054 g/cm ³
Solubility	Miscible with water

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Tetrahydrofurfuryl alcohol**.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield are required. [1] [4] Standard safety glasses are not sufficient.
Skin Protection	Wear impervious chemical-resistant gloves (e.g., Silver Shield) and appropriate protective clothing to prevent skin exposure. [1] [5] Contaminated clothing should be removed and washed before reuse. [1]
Respiratory Protection	A NIOSH-approved organic vapor respirator should be used if misting or vapors occur, or if working in an area with inadequate ventilation. [4] [5]

Operational Plan: Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid contact with eyes, skin, and clothing.[1]
- Keep away from heat, sparks, and open flames.[1]
- Ground and bond containers when transferring material to prevent static discharge.[1]
- Wash hands thoroughly after handling.[1][2]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[3]
- Keep containers tightly closed.[1]
- Store locked up and protected from moisture.[2]

Emergency Procedures

First Aid:

- Eyes: Immediately flush with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1]
- Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][3]

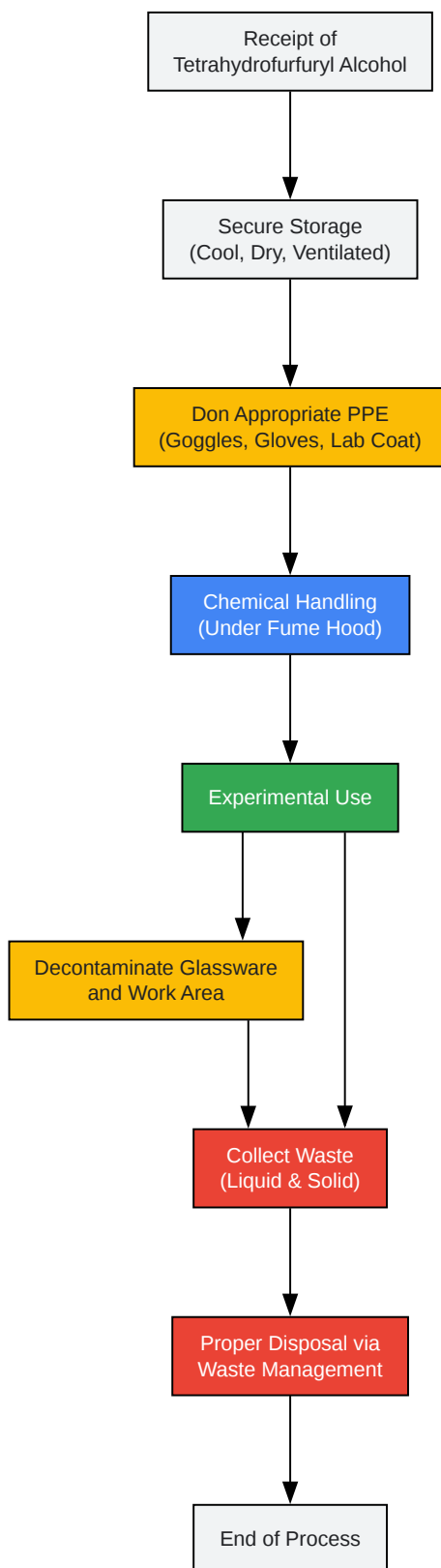
Spills:

- In case of a spill, evacuate the area and remove all sources of ignition.^[1]
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as sand or earth and place it in a suitable container for disposal.^[1]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations. Do not dispose of it in household trash or down the drain. Contact a licensed professional waste disposal service to dispose of this material.^[4] Empty containers may retain product residue and should be handled as hazardous waste.^[1]

Experimental Workflow for Handling Tetrahydrofurfuryl Alcohol



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Caption: Workflow for the safe handling of **Tetrahydrofurfuryl alcohol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Tetrahydrofurfuryl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7769624#personal-protective-equipment-for-handling-tetrahydrofurfuryl-alcohol>]

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